

Flupyrsulfuron-methyl structural formula and molecular weight

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In-Depth Technical Guide to Flupyrsulfuronmethyl

This technical guide provides a comprehensive overview of the chemical and biological properties of **Flupyrsulfuron**-methyl, a sulfonylurea herbicide. The information is intended for researchers, scientists, and professionals in drug development and related fields.

Chemical Identity and Properties

Flupyrsulfuron-methyl is a selective, post-emergence herbicide used for the control of grass and broadleaf weeds in cereal crops.[1] Its chemical formula is C₁₅H₁₄F₃N₅O₇S.[2]

Structural Information:

- IUPAC Name: methyl 2-[(4,6-dimethoxypyrimidin-2-yl)carbamoylsulfamoyl]-6-(trifluoromethyl)pyridine-3-carboxylate[2]
- CAS Number: 144740-53-4[2]
- SMILES: COC1=CC(=NC(=N1)NC(=O)NS(=O)(=O)C2=C(C=CC(=N2)C(F)
 (F)F)C(=O)OC)OC[2]
- InChl: InChl=1S/C15H14F3N5O7S/c1-28-9-6-10(29-2)21-13(20-9)22-14(25)23-31(26,27)11-7(12(24)30-3)4-5-8(19-11)15(16,17)18/h4-6H,1-3H3,(H2,20,21,22,23,25)[2]



Quantitative Data Summary

The following table summarizes the key quantitative properties of **Flupyrsulfuron**-methyl.

Property	Value	Source
Molecular Weight	465.4 g/mol	[2]
Accurate Mass	465.05660346 Da	[2]
XLogP3-AA	1.9	[2]
Water Solubility	66.7 mg/L @ 25 °C (estimated)	[3]
Flash Point	0.00 °C (estimated)	[3]
Assay	95.00 to 100.00%	[3]

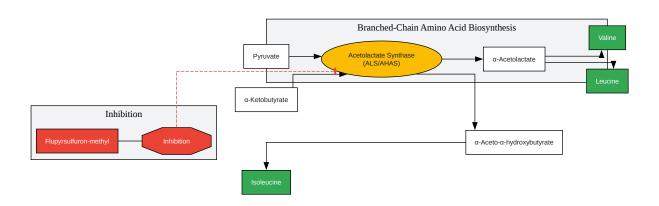
Mode of Action: Inhibition of Acetolactate Synthase

Flupyrsulfuron-methyl belongs to the sulfonylurea class of herbicides, which act by inhibiting the plant enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS).[1][4] This enzyme is crucial for the biosynthesis of the branched-chain amino acids: valine, leucine, and isoleucine.[5][6] The inhibition of ALS leads to a cessation of cell division in the shoots and roots of susceptible plants, ultimately resulting in plant death.[6][7]

The selectivity of **Flupyrsulfuron**-methyl in crops like wheat is due to the rapid metabolism of the herbicide in the tolerant plant species.[1] Wheat and other tolerant plants can quickly break down the compound, primarily through glutathione conjugation and O-demethylation, into non-herbicidal products.[1]

Below is a diagram illustrating the inhibition of the branched-chain amino acid biosynthesis pathway by **Flupyrsulfuron**-methyl.





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Inhibition of branched-chain amino acid synthesis by Flupyrsulfuron-methyl.

Experimental Protocols Synthesis of Flupyrsulfuron-methyl

The commercial synthesis of **Flupyrsulfuron**-methyl is a multi-step process. While detailed proprietary protocols are not publicly available, the general synthetic route involves the following key steps:

- Formation of Intermediates: The synthesis begins with the preparation of two key intermediates: a pyrimidinyl amine and a trifluoromethyl-substituted pyridine sulfonyl chloride.[8]
- Condensation Reaction: These intermediates undergo a condensation reaction to form the sulfonylurea linkage, which is the core structure of **Flupyrsulfuron**-methyl.[8]
- Formation of Sodium Salt (for Flupyrsulfuron-methyl-sodium): The resulting
 Flupyrsulfuron-methyl can then be neutralized with sodium hydroxide to produce the sodium salt form, which has enhanced water solubility.[8]



Analysis of Flupyrsulfuron-methyl in Soil

The analysis of **Flupyrsulfuron**-methyl residues in environmental samples such as soil is crucial for monitoring its persistence and potential impact. Two common methods for this analysis are High-Performance Liquid Chromatography (HPLC) and bioassays.

1. High-Performance Liquid Chromatography (HPLC) Method Outline:

This method provides a quantitative measurement of the herbicide concentration.

Extraction:

- A known weight of the soil sample is taken.
- The herbicide is extracted from the soil using a suitable organic solvent.
- The mixture is agitated (e.g., by shaking or sonication) to ensure efficient extraction.
- The solid and liquid phases are separated by centrifugation or filtration.

• Cleanup:

 The extract may be subjected to a cleanup step, such as solid-phase extraction (SPE), to remove interfering substances.

Analysis:

- The cleaned-up extract is concentrated and dissolved in a suitable solvent for HPLC analysis.
- The sample is injected into an HPLC system equipped with a suitable column (e.g., C18) and a detector (e.g., UV or mass spectrometer).
- The concentration of Flupyrsulfuron-methyl is determined by comparing the peak area of the sample to that of a known standard.

2. Bioassay Method Outline:

Bioassays are a sensitive method to detect the phytotoxic effects of herbicide residues.



- Principle: This method uses the germination and growth of a sensitive plant species (e.g., lentils) to indicate the presence of the herbicide in the soil.[9]
- Procedure:
 - Soil samples suspected of containing Flupyrsulfuron-methyl residues are collected.
 - A set of control soils with known concentrations of the herbicide are also prepared.
 - Seeds of a sensitive indicator plant are sown in both the sample and control soils.
 - The plants are grown under controlled conditions for a specific period.
- Analysis:
 - The growth of the plants in the sample soil is compared to the growth in the control soils.
 - Inhibition of root or shoot growth in the sample soil indicates the presence of phytotoxic residues.[9] The concentration can be estimated by comparing the level of inhibition to that observed in the control soils. The bioassay technique has been reported to be more sensitive than HPLC for detecting low levels of sulfonylurea residues.[9]

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References

- 1. Basis of selectivity of the herbicide flupyrsulfuron-methyl in wheat [agris.fao.org]
- 2. Flupyrsulfuron-methyl | C15H14F3N5O7S | CID 170354 PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. flupyrsulfuron-methyl, 144740-53-4 [thegoodscentscompany.com]
- 4. Flupyrsulfuron-methyl-sodium [sitem.herts.ac.uk]
- 5. Amino acid synthesis inhibitor herbicides | UMN Extension [extension.umn.edu]



- 6. Home Page / Herbicide Symptoms Tool [herbicide-symptoms.ipm.ucanr.edu]
- 7. EXTOXNET PIP METSULFURON-METHYL [extoxnet.orst.edu]
- 8. Flupyrsulfuron [sitem.herts.ac.uk]
- 9. Analysis of metsulfuron-methyl residues in wheat field soil: a comparison of HPLC and bioassay techniques - PubMed [pubmed.ncbi.nlm.nih.gov]
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